

Synthesis of Copper (II) Methionate: A Detailed Laboratory Protocol

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Compound of Interest

Compound Name: Copper methionine

Cat. No.: B13647792

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This document provides a comprehensive guide for the synthesis of copper (II) methionate, a chelated compound of significant interest in nutritional supplements and pharmaceutical development. The protocol outlines the necessary reagents, equipment, and a step-by-step procedure for its preparation in a laboratory setting. Additionally, it includes a summary of key quantitative data from various synthesis methods and a visual representation of the experimental workflow.

Introduction

Copper methionine is a metal chelate where the essential amino acid, methionine, binds to a central copper ion. This chelation is known to improve the bioavailability and stability of copper, making it a valuable compound in animal feed additives and potentially in human health applications. The synthesis involves the reaction of a copper salt with methionine in an aqueous solution under controlled conditions.

Data Presentation

The following tables summarize quantitative data from various reported synthesis protocols for **copper methionine**, offering a comparative overview of reaction conditions, yields, and product composition.

Table 1: Reaction Parameters for **Copper Methionine** Synthesis

Parameter	Method 1	Method 2	Method 3	Method 4
Methionine:Copper Molar Ratio	2:1 to 4:1[1]	2:1[2]	1.4:1	2:1[3]
Copper Salt	Copper Sulfate[1]	Copper Sulfate[2]	Copper Sulfate	Copper Sulfate[3]
pH	4.0-6.0[4]	7.0[5]	4.95[4]	7.0-7.2[3]
Temperature	40-100 °C[1]	65±5 °C[5]	60-80 °C[4]	Room Temperature[3]
Reaction Time	1-8 hours[1]	Not Specified	0.5-1.0 hours[4]	0.8-1.0 hours[3]
pH Adjustment Agent	Saponification Solution[4]	30% or 50% NaOH[2][5]	Sodium Methionine	10% NaOH[3]

Table 2: Product Characterization and Yield

Parameter	Method 1	Method 2	Method 3
Product Yield	98.53%[4]	Not Specified	Not Specified
Chelation Rate	99.94%[4]	90.32%[2]	Not Specified
Copper Content	17.68%[4]	≥17%[2]	16.8-17.4%[6]
Methionine Content	81.67%[4]	≥78%[2]	81.9-82.4%[6]
Appearance	Not Specified	Blue-purple powder[2]	Not Specified

Experimental Protocol

This protocol details a common and reliable method for the synthesis of copper (II) methionate in the laboratory.

Materials and Equipment

- DL-Methionine (or L-Methionine)

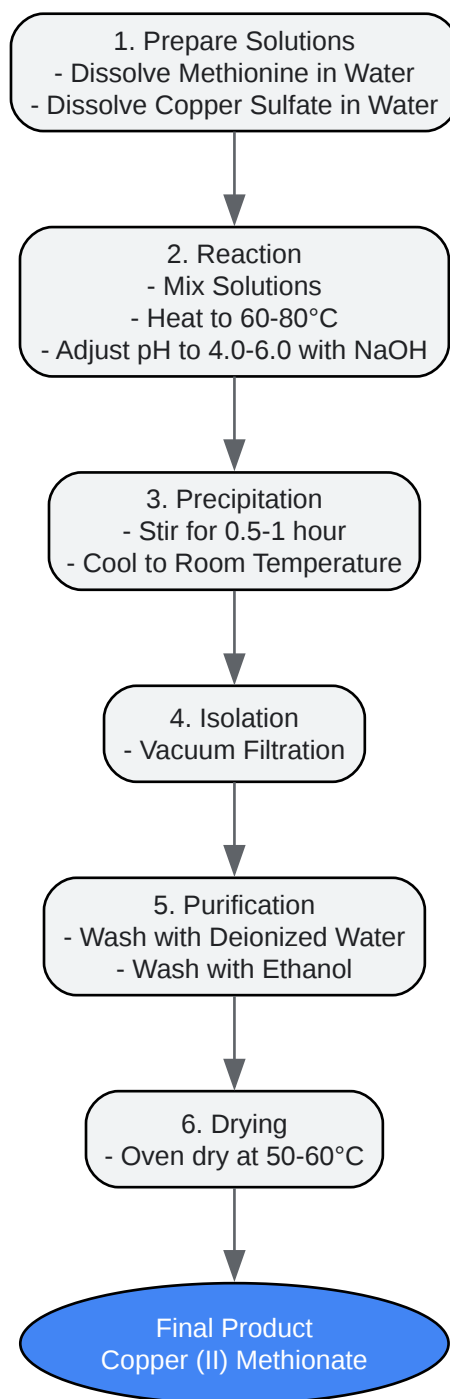
- Copper (II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium Hydroxide (NaOH)
- Deionized Water
- Ethanol (for washing)
- Beakers
- Magnetic Stirrer and Stir Bar
- Heating Plate
- pH Meter or pH strips
- Buchner Funnel and Flask
- Filter Paper
- Drying Oven

Step-by-Step Procedure

- Preparation of Reactant Solutions:
 - Prepare a methionine solution by dissolving the desired amount of methionine in deionized water in a beaker. A common molar ratio of methionine to copper is 2:1.^{[1][2][3]} For example, to react with 0.01 mol of copper sulfate, dissolve 2.984 g (0.02 mol) of methionine in a suitable volume of water.
 - In a separate beaker, prepare a copper sulfate solution by dissolving the corresponding amount of copper (II) sulfate pentahydrate in deionized water. For a 2:1 molar ratio with the methionine above, dissolve 2.497 g (0.01 mol) of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$.
- Reaction:
 - Place the beaker containing the methionine solution on a magnetic stirrer with gentle heating (60-80 °C).^[4]

- Slowly add the copper sulfate solution to the methionine solution while stirring continuously.
- Adjust the pH of the reaction mixture to between 4.0 and 6.0 by the dropwise addition of a sodium hydroxide solution (e.g., 1 M NaOH).[4] Monitor the pH carefully. The formation of a blue precipitate indicates the formation of the **copper methionine** complex.
- Continue stirring the reaction mixture at the elevated temperature for 0.5 to 1 hour to ensure the reaction goes to completion.[4]
- Isolation and Purification:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Collect the precipitate by vacuum filtration using a Buchner funnel and filter paper.
 - Wash the collected solid with deionized water to remove any unreacted salts. A subsequent wash with a small amount of ethanol can aid in drying.
 - Dry the purified **copper methionine** product in a drying oven at a low temperature (e.g., 50-60 °C) until a constant weight is achieved.[3][5]
- Characterization:
 - The final product should be a blue-purple powder.[2]
 - Characterization can be performed using techniques such as Infrared (IR) spectroscopy to confirm the chelation, and elemental analysis to determine the copper and methionine content.

Experimental Workflow



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Caption: Workflow for the laboratory synthesis of copper (II) methionate.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and gloves.
- Handle all chemicals in a well-ventilated area or a fume hood.
- Copper sulfate is harmful if swallowed and can cause eye irritation.
- Sodium hydroxide is corrosive and can cause severe skin burns and eye damage. Handle with care.
- Dispose of all chemical waste according to institutional guidelines.

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